

# GNF-7: A Dual ACK1 and GCK Inhibitor - A Technical Guide

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## Compound of Interest

Compound Name:	GNF-7
CAS No.:	839706-07-9
Cat. No.:	B15621306

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## Abstract

**GNF-7** is a potent, orally bioavailable, type-II kinase inhibitor that has demonstrated significant activity against Activated Cdc42-associated kinase 1 (ACK1; also known as TNK2) and Germinal Center Kinase (GCK; also known as MAP4K2). Initially developed as a Bcr-Abl inhibitor, **GNF-7** has shown broader therapeutic potential, particularly in hematologic malignancies and other cancers driven by aberrant signaling pathways. This technical guide provides an in-depth overview of **GNF-7**, including its mechanism of action, quantitative inhibitory data, detailed experimental protocols for its characterization, and a visualization of the key signaling pathways it modulates.

## Introduction

**GNF-7**, with the chemical name N-[3-[1,4-Dihydro-1-methyl-7-[(6-methyl-3-pyridinyl)amino]-2-oxopyrimido[4,5-d]pyrimidin-3(2H)-yl]-4-methylphenyl]-3-(trifluoromethyl)benzamide, is a multi-targeted kinase inhibitor.[1] Its dual inhibitory action on ACK1 and GCK makes it a valuable tool for investigating the roles of these kinases in cancer and other diseases. ACK1 is a non-

receptor tyrosine kinase that acts as a signaling hub for various receptor tyrosine kinases (RTKs), playing a crucial role in cell survival, proliferation, and migration.[2][3] GCK is a member of the mitogen-activated protein kinase (MAPK) family and is involved in stress-activated signaling pathways that regulate inflammation and apoptosis.[4][5] The combined inhibition of these two kinases by **GNF-7** leads to a synergistic anti-tumor effect in various cancer models.

## Chemical Properties

Property	Value
Chemical Formula	C <sub>28</sub> H <sub>24</sub> F <sub>3</sub> N <sub>7</sub> O <sub>2</sub>
Molecular Weight	547.5 g/mol [1]
CAS Number	839706-07-9[1]
Appearance	White to off-white solid
Solubility	Soluble in DMSO (up to 50 mM)

## Quantitative Inhibitory Data

**GNF-7** has been shown to inhibit a range of kinases with varying potencies. The following tables summarize the available quantitative data for its inhibitory activity.

Table 1: In Vitro Inhibitory Activity of **GNF-7** against Primary Targets

Target	IC <sub>50</sub> (nM)	Reference
ACK1 (TNK2)	25	[6]
GCK (MAP4K2)	8	[6]

Table 2: In Vitro Inhibitory Activity of **GNF-7** against Bcr-Abl and its Mutants

Target	IC <sub>50</sub> (nM)	Reference
c-Abl	133	[1]
Bcr-Abl (wild-type)	133	[6]
Bcr-Abl (T315I)	61	[6]
Bcr-Abl (G250E)	136	[1]
Bcr-Abl (E255V)	122	[1]
Bcr-Abl (M351T)	<5	[7]

 Table 3: Cellular Antiproliferative Activity of **GNF-7**

Cell Line	Cancer Type	IC <sub>50</sub> (nM)	Reference
Ba/F3 (Bcr-Abl WT)	Pro-B cell leukemia	<11	[8]
Ba/F3 (Bcr-Abl mutants)	Pro-B cell leukemia	<11	[8]
Colo205	Colorectal cancer	5	[8]
SW620	Colorectal cancer	1	[8]
OCI-AML3	Acute Myeloid Leukemia	219	[6]

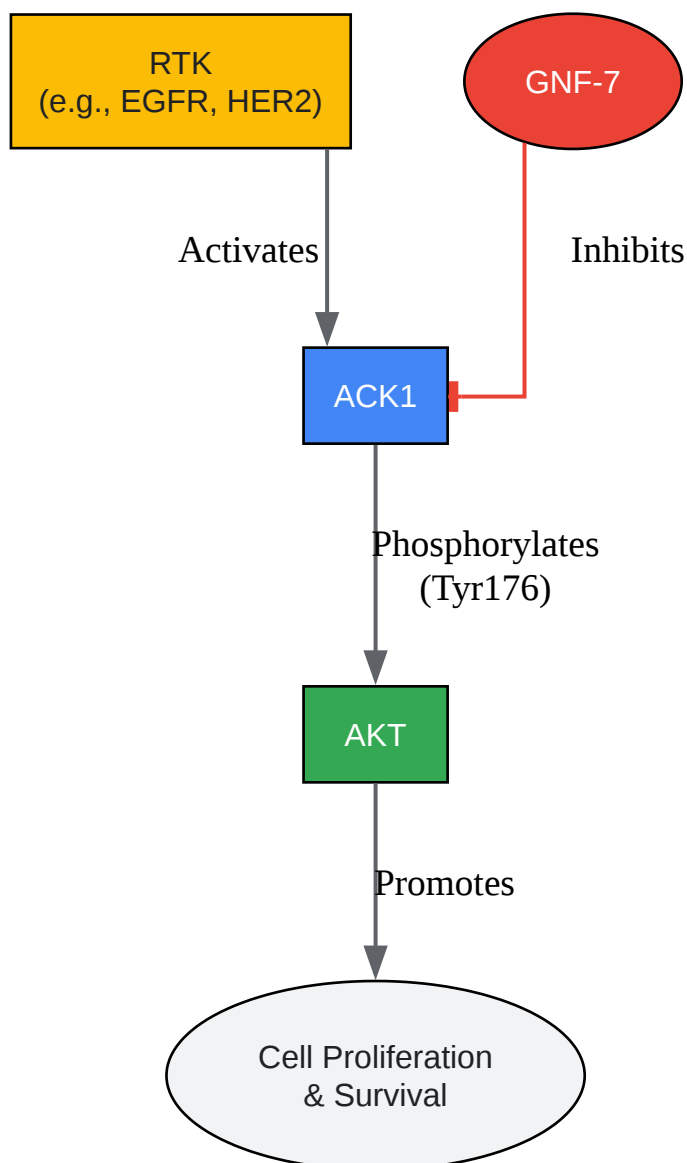
## Signaling Pathways Modulated by **GNF-7**

**GNF-7** exerts its biological effects by interfering with key cellular signaling pathways. The inhibition of ACK1 and GCK leads to the downstream modulation of pro-survival and stress-response pathways.

### ACK1 Signaling Pathway

ACK1 is a crucial transducer of signals from receptor tyrosine kinases (RTKs) like EGFR and HER2.[2] Upon activation, ACK1 can phosphorylate and activate downstream effectors, most notably the pro-survival kinase AKT, in a PI3K-independent manner.[3] By inhibiting ACK1,

**GNF-7** blocks this alternative route of AKT activation, leading to decreased cell survival and proliferation.



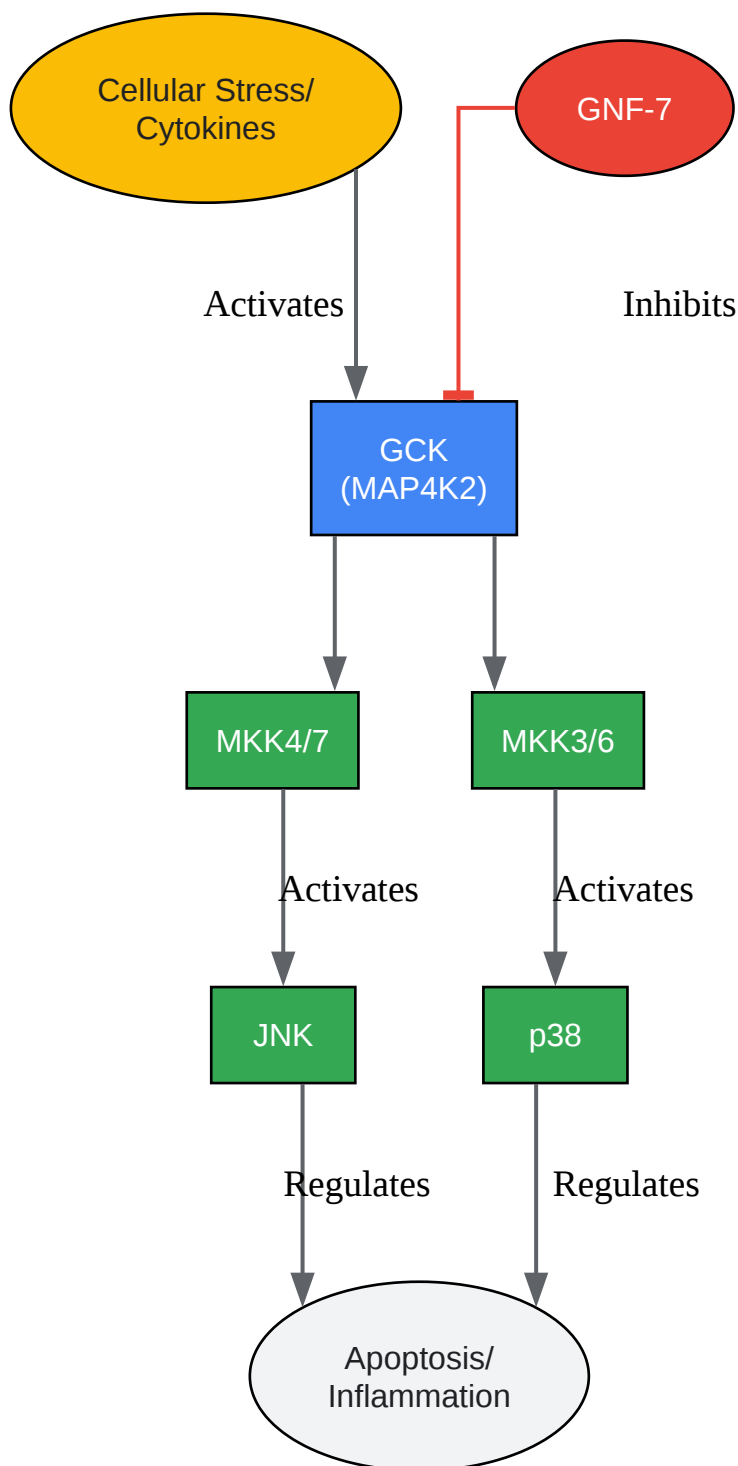
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**GNF-7** inhibits the ACK1-mediated activation of AKT.

## GCK Signaling Pathway

GCK (MAP4K2) is a key upstream kinase in the JNK and p38 MAPK stress-response pathways.[4] It can be activated by various cellular stressors and inflammatory cytokines. Activated GCK phosphorylates and activates downstream MAP2Ks (MKK4/7 for JNK and

MKK3/6 for p38), which in turn activate JNK and p38.[5] These kinases then regulate the activity of transcription factors involved in apoptosis and inflammation. **GNF-7's** inhibition of GCK can therefore suppress these stress-activated pathways.



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**GNF-7** blocks GCK-mediated activation of JNK and p38 MAPK pathways.

## Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the activity of **GNF-7**.

### In Vitro Kinase Inhibition Assay (ADP-Glo™ Assay)

This protocol describes a general method to determine the IC<sub>50</sub> of **GNF-7** against a target kinase.

Materials:

- Purified recombinant kinase (e.g., ACK1, GCK)
- Kinase-specific substrate and ATP
- **GNF-7** stock solution in DMSO
- ADP-Glo™ Kinase Assay Kit (Promega)
- Kinase buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl<sub>2</sub>, 0.1 mg/mL BSA)
- 384-well white assay plates

Procedure:

- Prepare serial dilutions of **GNF-7** in kinase buffer.
- In a 384-well plate, add 2.5 µL of the **GNF-7** dilution or vehicle (DMSO) to the appropriate wells.
- Add 2.5 µL of a 2x kinase/substrate mixture to each well.
- Initiate the kinase reaction by adding 5 µL of a 2x ATP solution.
- Incubate the plate at room temperature for 60 minutes.

- Stop the kinase reaction and deplete the remaining ATP by adding 5  $\mu$ L of ADP-Glo™ Reagent.
- Incubate for 40 minutes at room temperature.
- Add 10  $\mu$ L of Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.
- Incubate for 30 minutes at room temperature in the dark.
- Measure luminescence using a plate reader.
- Calculate the percent inhibition for each **GNF-7** concentration relative to the vehicle control and determine the IC<sub>50</sub> value using a suitable software.



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